

Technical Guide: Nickel(II) Formate Dihydrate

Safety & Handling

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name:	Nickel formate
CAS No.:	3349-06-2; 15694-70-9(dihydrate)
Cat. No.:	B7823215

[Get Quote](#)

CAS: 15694-70-9 | Formula:

[1]

Executive Summary & Scientific Context

Nickel(II) formate dihydrate is not merely a generic nickel salt; it is a critical precursor in the synthesis of reduced nickel catalysts (e.g., for hydrogenation) and porous Metal-Organic Frameworks (MOFs).[1][2] Its utility stems from its relatively low decomposition temperature (~200°C), which allows for the generation of highly active, dispersed metallic nickel species.[1][2]

However, this utility comes with a severe toxicological profile.[1] As a soluble nickel compound, it is classified as a Group 1 Carcinogen (IARC) and a potent respiratory and skin sensitizer.[1] This guide synthesizes the physicochemical behavior of the compound with strict biological safety protocols, moving beyond standard SDS boilerplate to explain the mechanisms of toxicity and the logic behind safety maneuvers.

Physicochemical Profile

Understanding the physical state is the first step in exposure control.[1] **Nickel formate** is water-soluble, meaning it becomes bioavailable immediately upon contact with mucous membranes or sweat.[1]

Property	Data	Relevance to Safety
Molecular Weight	184.78 g/mol	Heavy metal salt; dust settles but fine particles remain airborne.[1]
Appearance	Green monoclinic crystals	Visual identification; distinct from many white salts.[1]
Solubility (Water)	~2.2 g / 100g ()	High Bioavailability. Dissolves in sweat/lung fluid, releasing .[1]
Decomposition		Releases , , , and metallic Ni dust.[1][3] Fire/Explosion risk if heated.
pH (Aqueous)	~6.0–7.0	Neutral, but hydrolysis can release formate ions.[1]

Toxicological Mechanisms: The "Why" Behind the Hazard

To implement effective safety controls, one must understand how **nickel formate** interacts with biological systems. The danger lies in the release of the nickel ion ().

The "Trojan Horse" & Oxidative Stress

Once inhaled or ingested, the formate ligand dissociates, leaving the ion.

- Cellular Entry:

enters cells via ion channels (mimicking

and

) or via phagocytosis of dust particles.[1]

- Hypoxia Mimicry: Inside the nucleus, nickel inhibits Prolyl Hydroxylase Domain (PHD) enzymes, stabilizing HIF-1

even in normal oxygen conditions.[1] This promotes tumor survival pathways (angiogenesis). [1]

- Genotoxicity: Nickel inhibits DNA repair enzymes (specifically those fixing oxidative damage) and generates Reactive Oxygen Species (ROS), leading to double-strand breaks.[1]

Immunological Sensitization (Type IV Hypersensitivity)

Nickel is the most common contact allergen.[1] The mechanism is distinct:

- Innate Trigger:

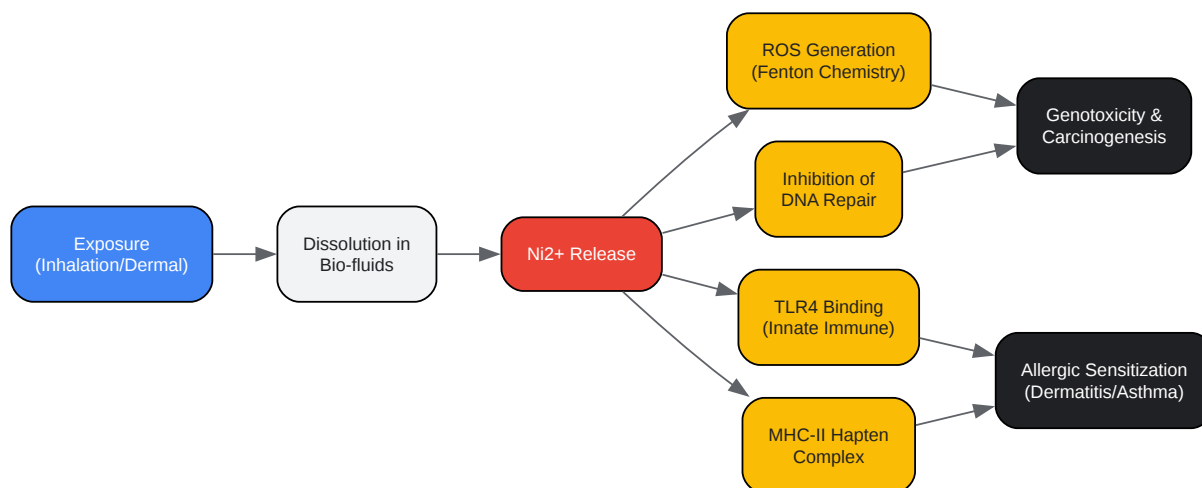
directly binds to TLR4 (Toll-like Receptor 4), triggering an inflammatory signal usually reserved for bacteria.[1]

- Adaptive Memory:

acts as a hapten, binding to MHC Class II molecules.[1] This complex is recognized by T-cells as "foreign," creating long-term immunological memory.[1] Subsequent exposures trigger a rapid, aggressive T-cell response (dermatitis or asthma).[1]

Visualization: Nickel Toxicity Pathways

The following diagram maps the cascade from exposure to cellular pathology.



[Click to download full resolution via product page](#)

Figure 1: Mechanistic pathways of Nickel(II) toxicity, illustrating the dual risks of carcinogenesis (via ROS/DNA repair inhibition) and sensitization (via TLR4/MHC binding).

Risk Management & Handling Protocols

Safety with **nickel formate** relies on containment.[1] Because it is a solid that can form dust, and that dust is soluble, the primary vector is inhalation followed by systemic absorption.[1]

Engineering Controls (Primary Defense)

- Powder Handling: MUST be performed in a certified Chemical Fume Hood or a Powder Weighing Station with HEPA filtration.[1]
 - Reasoning: Standard lab ventilation is insufficient for carcinogens.[1] HEPA filters capture the fine particulates that standard baffles miss.[1]
- Solution Preparation: Dissolving the salt should be done inside the hood.[1] Once in solution, the inhalation risk drops, but the dermal risk (permeation) remains.[1]

Personal Protective Equipment (PPE)[1]

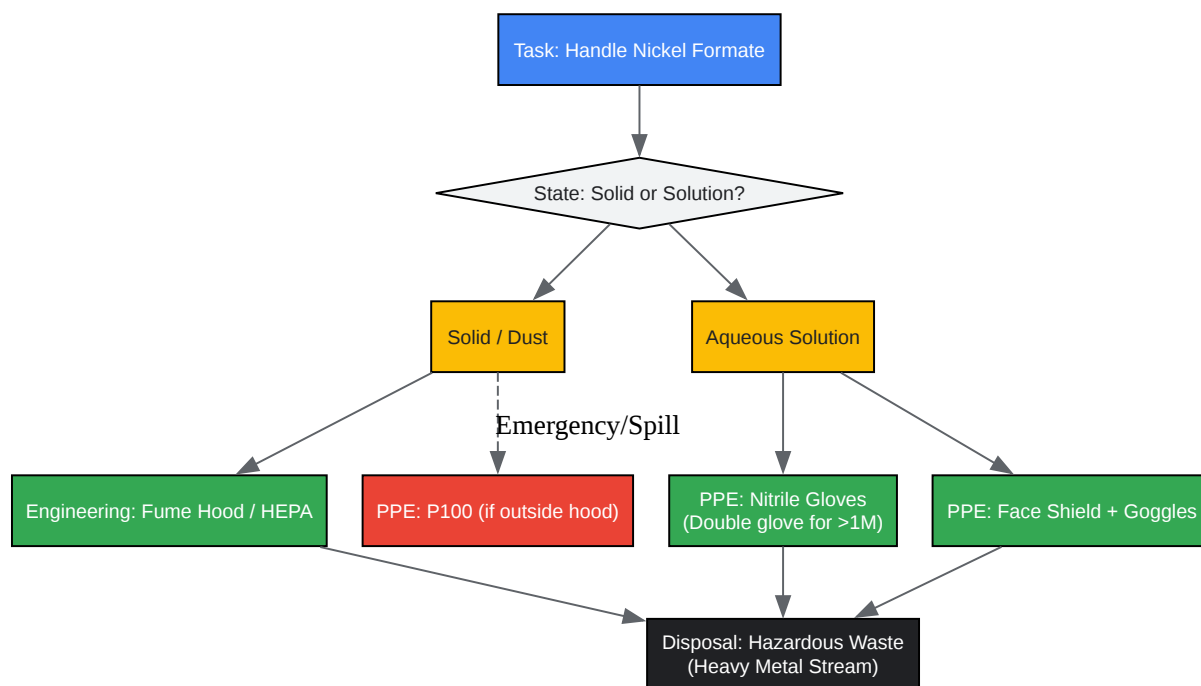
- Gloves: Nitrile (minimum 0.11 mm thickness).[1]
 - Validation: Nickel ions penetrate latex relatively easily.[1] Nitrile offers superior chemical resistance.[1] For concentrated solutions (>10%) or prolonged handling, use Double Gloving or thicker (0.3 mm) nitrile.[1]
- Respiratory: If work must occur outside a hood (e.g., maintenance, spill cleanup), a P100/N100 respirator is mandatory.[1] N95 is insufficient for carcinogenic particulates in high-risk scenarios.[1]
- Skin: Tyvek lab coat or sleeve covers if handling large quantities to prevent dust accumulation on fabric clothing (which can then be tracked home).[1]

Experimental Workflow: Synthesis Precursor

When using **nickel formate** to generate Ni catalysts (calcination):

- Loading: Load crucibles/reactors inside the fume hood.
- Transport: Transport sealed vessels to the furnace.
- Calcination: Ensure furnace exhaust is vented. The decomposition releases
and
(flammable) and potentially nanosized Ni particles (highly toxic).[1]
- Unloading: Allow to cool completely. Nanosized metallic nickel is pyrophoric; expose to air cautiously, ideally initiating passivation with low
flow first.[1]

Visualization: Safe Handling Decision Logic[1]



[Click to download full resolution via product page](#)

Figure 2: Decision logic for handling **Nickel Formate** based on physical state, emphasizing engineering controls for solids and dermal protection for solutions.

Emergency Response & Disposal Spill Management

Do NOT dry sweep. Dry sweeping aerosolizes the carcinogen.[1]

- Evacuate: Clear the immediate area.
- PPE: Don P100 respirator, double nitrile gloves, and goggles.[1]
- Containment:

- Solid Spill: Cover with wet paper towels (to suppress dust) or use a HEPA vacuum designated for hazardous chemicals.[1]
- Liquid Spill: Absorb with inert material (vermiculite/sand).[1] Do not use combustible materials (sawdust) if the solution is mixed with oxidizers.[1]
- Verification: Wipe the area with a damp tissue and check for residual green coloration.[1]

First Aid

- Inhalation: Move to fresh air immediately. If wheezing occurs (sensitization sign), seek medical attention.
- Skin Contact: Wash with soap and water for 15 minutes.[1] Do not use organic solvents (like ethanol), as they may enhance skin permeation of the nickel complex.[1]
- Eye Contact: Flush for 15 minutes. Lift eyelids.[1]

Disposal

- Classification: Hazardous Waste (Heavy Metal).[1]
- Protocol: Collect in a container labeled "Nickel Waste." [1] Do not pour down the drain; nickel is highly toxic to aquatic life (LC50 < 1 mg/L for many species).[1]
- Transport: UN Number 3077 (Environmentally hazardous substance, solid, n.o.s.) is standard, though some regions may classify under UN 3288 (Toxic solid, inorganic, n.o.s.) depending on acute toxicity data.[1] Check local vendor SDS.[1]

References

- International Agency for Research on Cancer (IARC). (2012).[1] Nickel and Nickel Compounds.[1][2][4][5][6][7][8][9][10] IARC Monographs on the Evaluation of Carcinogenic Risks to Humans, Vol.[5][11] 100C.
- European Chemicals Agency (ECHA). (2023).[1] Substance Information: Nickel bis(formate). [1] EC Number 222-101-0.[1] [1]

- National Institute for Occupational Safety and Health (NIOSH). (2019).[1] Nickel Metal and Other Compounds (as Ni).[1][2][3][4][5][9][11][12] NIOSH Pocket Guide to Chemical Hazards.[1]
- Genchi, G., et al. (2020).[1][12] Nickel: Human Health and Environmental Toxicology.[1][5] [12] International Journal of Environmental Research and Public Health, 17(3), 679.[1]
- Schmidt, M., et al. (2010).[1] Nickel allergy: The search for the culprit.[1] Contact Dermatitis, 62(6), 325-331.[1] (Mechanism of TLR4 binding).[1][9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Nickel formate - Wikipedia [en.wikipedia.org]
- 2. laboratorynotes.com [laboratorynotes.com]
- 3. Formic acid, nickel salt | C₂H₂NiO₄ | CID 27506 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. stopcarcinogensatwork.eu [stopcarcinogensatwork.eu]
- 5. publications.iarc.who.int [publications.iarc.who.int]
- 6. oehha.ca.gov [oehha.ca.gov]
- 7. NICKEL AND NICKEL COMPOUNDS - Arsenic, Metals, Fibres and Dusts - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. Nickel (IARC Summary & Evaluation, Volume 49, 1990) [inchem.org]
- 9. mdpi.com [mdpi.com]
- 10. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 11. researchgate.net [researchgate.net]
- 12. Nickel Toxicology - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Nickel(II) Formate Dihydrate Safety & Handling]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b7823215#nickel-formate-safety-data-sheet-sds-information\]](https://www.benchchem.com/product/b7823215#nickel-formate-safety-data-sheet-sds-information)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com